

# Application Note: N-Alkylation of 3-Hydroxyquinolin-2(1H)-one

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## Compound of Interest

Compound Name: 3-Hydroxyquinolin-2(1h)-One

CAS No.: 26386-86-7

Cat. No.: B1207217

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## Abstract

This application note provides a detailed protocol for the N-alkylation of **3-hydroxyquinolin-2(1H)-one**, a key synthetic transformation for the generation of diverse molecular scaffolds in drug discovery and materials science. The described methodology focuses on a common and effective approach utilizing a base-mediated reaction with various alkylating agents. This document outlines the reaction mechanism, experimental procedures, data interpretation, and includes graphical representations of the workflow and chemical transformation.

## Introduction

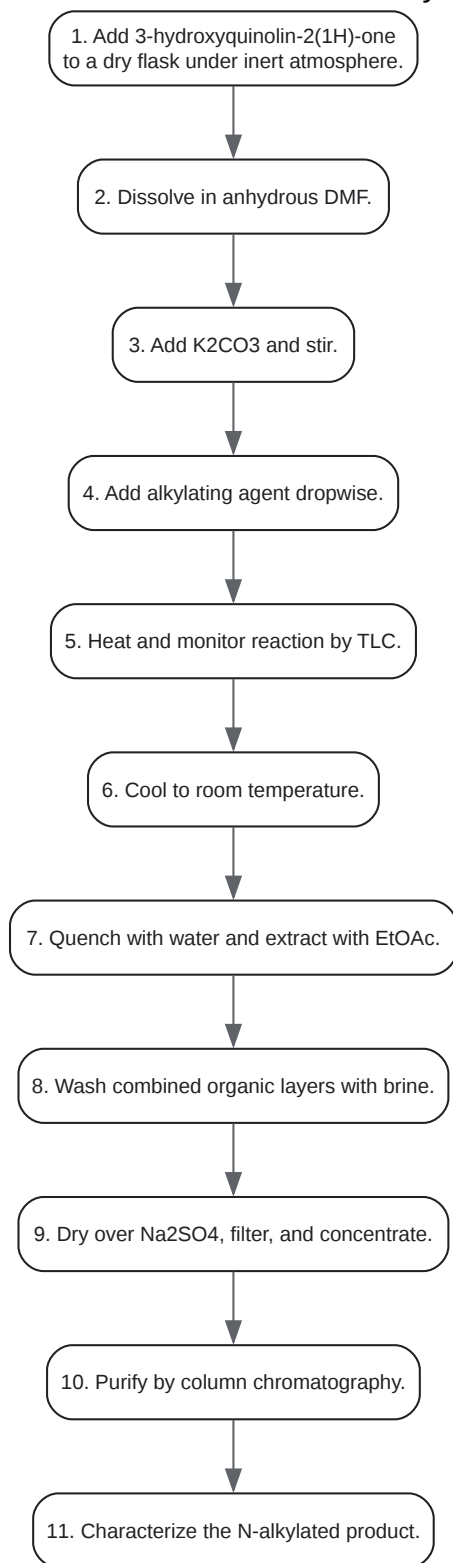
Quinolin-2(1H)-one and its derivatives are privileged heterocyclic motifs found in numerous biologically active compounds and functional materials. The N-alkylation of the quinolinone core is a critical step in modifying the physicochemical and pharmacological properties of these molecules. Specifically, the N-alkylation of **3-hydroxyquinolin-2(1H)-one** introduces substituents at the nitrogen atom, which can significantly influence biological activity, solubility, and metabolic stability. This protocol details a general and robust procedure for this

transformation. The alkylation of quinolin-2(1H)-one derivatives can result in a mixture of N- and O-alkylated products, and the reaction conditions can be optimized to favor the desired N-alkylation.[1]

## General Reaction Scheme

The N-alkylation of **3-hydroxyquinolin-2(1H)-one** proceeds via the deprotonation of the nitrogen atom by a suitable base, followed by nucleophilic attack of the resulting anion on an alkyl halide or other suitable alkylating agent.

## Experimental Workflow for N-Alkylation



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## References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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